

In Vitro Specificity of BIBF 0775 (Nintedanib): A Comparative Guide

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Compound of Interest

Compound Name: BIBF0775

Cat. No.: B10752362

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vitro specificity of BIBF 0775, also known as Nintedanib, against other multi-targeted kinase inhibitors. The information presented is supported by experimental data to aid in the evaluation of this compound for research and drug development purposes.

Nintedanib is a potent small-molecule inhibitor targeting key receptor tyrosine kinases (RTKs) involved in angiogenesis and tumor growth: vascular endothelial growth factor receptors (VEGFR), fibroblast growth factor receptors (FGFR), and platelet-derived growth factor receptors (PDGFR).^{[1][2][3][4]} Its efficacy is attributed to this "triple angiokinase" inhibition.^{[1][2][3]} This guide will delve into the in vitro kinase selectivity of Nintedanib and compare it with other well-established kinase inhibitors, namely Sunitinib, Sorafenib, and Vandetanib.

Comparative Kinase Inhibition Profiles

The following tables summarize the in vitro inhibitory activity (IC₅₀ in nM) of Nintedanib and comparator compounds against their primary targets and a selection of other kinases. This data has been compiled from various sources and provides a comparative overview of their potency and selectivity.

Table 1: Inhibition of Primary Angiogenic Receptor Tyrosine Kinases

Kinase	Nintedanib (BIBF 0775) IC50 (nM)	Sunitinib IC50 (nM)	Sorafenib IC50 (nM)	Vandetanib IC50 (nM)
VEGFR1	34[1][5]	-	-	-
VEGFR2	13-21[1][5]	-	90[6]	40[7]
VEGFR3	13[1][5]	-	20[6]	110[7]
FGFR1	69[1][5]	-	580[3]	>1100[8]
FGFR2	37[1][5]	-	-	-
FGFR3	108[1][5]	-	-	-
PDGFR α	59[1][5]	-	-	-
PDGFR β	65[1][5]	-	57[6]	>3600[8]

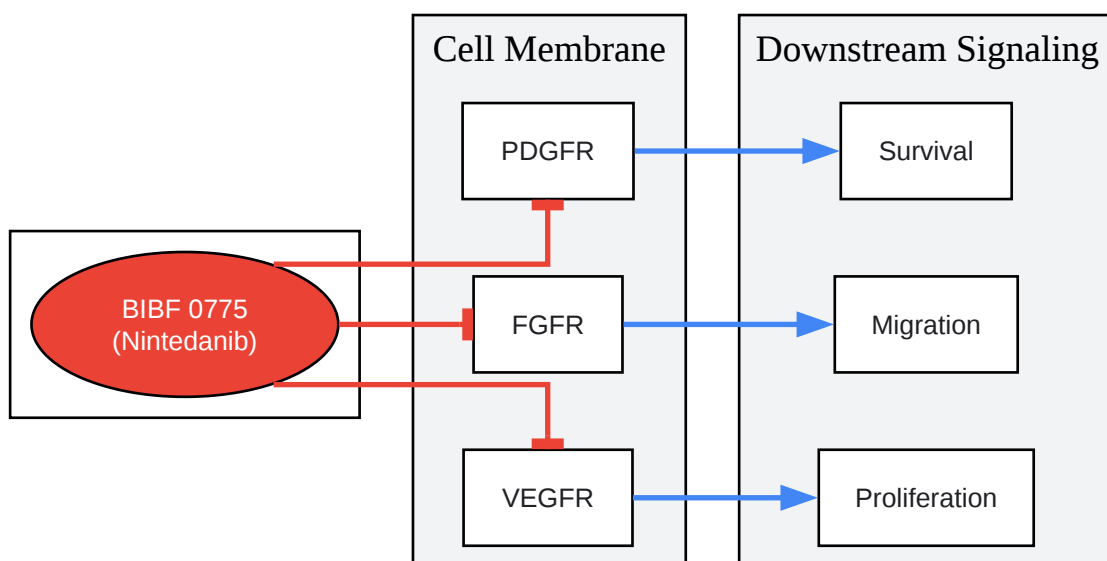
Table 2: Inhibition of Other Selected Kinases

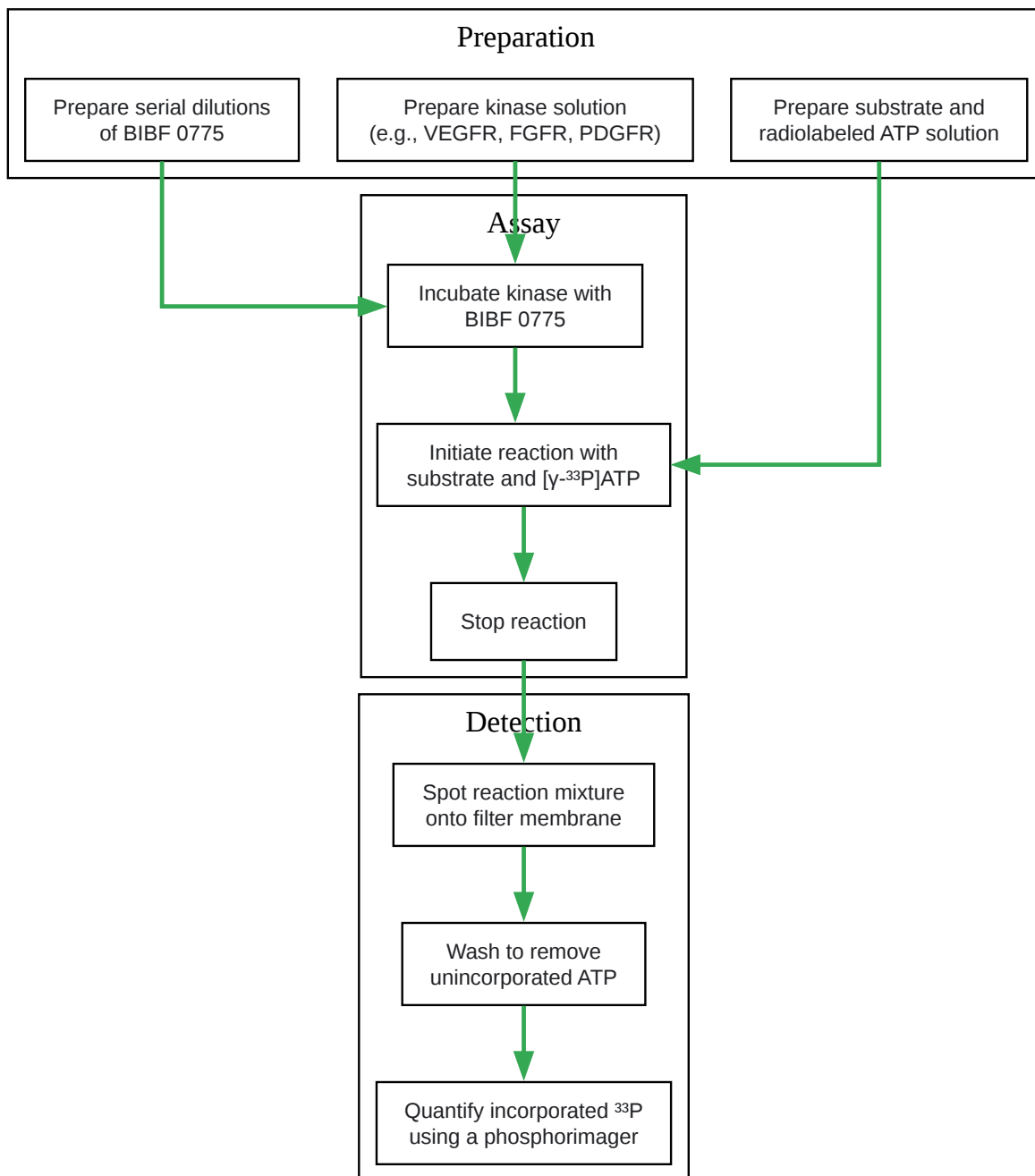
Kinase	Nintedanib (BIBF 0775) IC50 (nM)	Sunitinib IC50 (nM)	Sorafenib IC50 (nM)	Vandetanib IC50 (nM)
c-Kit	-	-	68[6]	>10000[8]
Flt-3	26[5]	-	58[6]	-
RET	-	-	-	130[7]
EGFR	>1000[9]	-	>1000[3]	500[7]
Src	-	-	-	-
Lck	16[5]	-	-	-
Lyn	-	-	-	-
B-Raf	-	-	22 (wild-type), 38 (V599E)[3]	-
Raf-1	-	-	6[3]	-

Note: A head-to-head comparison revealed Nintedanib to have a more potent and balanced inhibition profile across the triple angiokinase panel compared to Sunitinib, Vandetanib, Pazopanib, and Cediranib.[2] Sorafenib was found to be the least potent in this specific comparison.[2] A broader screening of Nintedanib against 245 kinases identified an additional 21 kinases inhibited with IC50 values below 100 nM.[2]

Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and the experimental process for determining kinase inhibition, the following diagrams are provided.





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